

An In-depth Technical Guide to Samarium(III) Acetylacetonate Hydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Samarium(III) acetylacetonate hydrate

Cat. No.: B6596346

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Samarium(III) acetylacetonate hydrate is an organometallic coordination complex with significant applications in materials science and catalysis. This guide provides a comprehensive overview of its chemical properties, molecular structure, and synthesis, with a focus on the hydrated forms. The information is presented to be a valuable resource for researchers and professionals in drug development and related scientific fields.

Molecular Formula and Weight

Samarium(III) acetylacetonate is a coordination compound with the central samarium atom in the +3 oxidation state. It is coordinated by three acetylacetonate (acac) ligands. The compound is most commonly found in its hydrated form. While an anhydrous form is often discussed, its existence is considered unlikely as hydrated forms are more stable.^[1]

The general chemical formula for the hydrated compound is $\text{Sm}(\text{C}_5\text{H}_7\text{O}_2)_3 \cdot x\text{H}_2\text{O}$. The number of water molecules (x) can vary, but the dihydrate, $\text{Sm}(\text{C}_5\text{H}_7\text{O}_2)_3(\text{H}_2\text{O})_2$, is a well-characterized and plausible form.^[1]

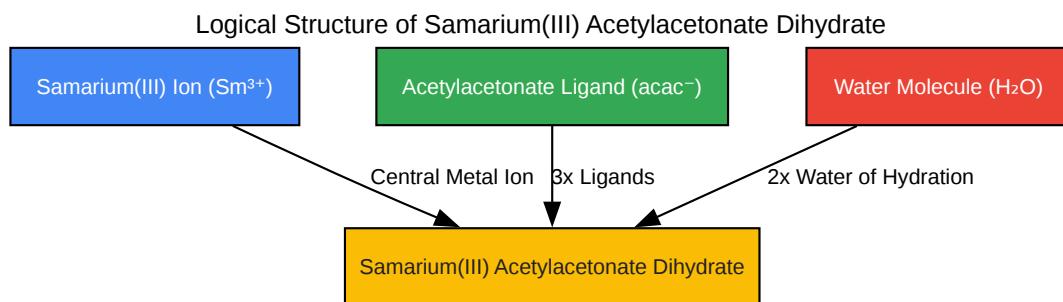
The table below summarizes the key quantitative data for the anhydrous and dihydrate forms of samarium(III) acetylacetonate.

Property	Anhydrous Samarium(III) Acetylacetone	Samarium(III) Acetylacetone Dihydrate
Chemical Formula	$\text{Sm}(\text{C}_5\text{H}_7\text{O}_2)_3$	$\text{Sm}(\text{C}_5\text{H}_7\text{O}_2)_3(\text{H}_2\text{O})_2$
Molecular Formula	$\text{C}_{15}\text{H}_{21}\text{O}_6\text{Sm}$	$\text{C}_{15}\text{H}_{25}\text{O}_8\text{Sm}$
Molecular Weight	447.68 g/mol [2]	483.71 g/mol
CAS Number	14589-42-5	1261166-68-0 (dihydrate)[1]
	86322-73-8 (hydrate)[2]	

Molecular Structure and Visualization

The molecular structure of samarium(III) acetylacetone dihydrate features an eight-coordinate samarium ion. The three bidentate acetylacetone ligands and two water molecules coordinate to the central $\text{Sm}(\text{III})$ ion. The coordination geometry is a key aspect of its chemical reactivity and physical properties.

The logical relationship between the constituent parts of the hydrated complex can be visualized as follows:



[Click to download full resolution via product page](#)

Caption: Diagram illustrating the components of Samarium(III) Acetylacetone Dihydrate.

Experimental Protocols

Synthesis of Samarium(III) Acetylacetone Hydrate

A general method for the synthesis of metal acetylacetonates can be adapted for **samarium(III) acetylacetone hydrate**. This typically involves the reaction of a samarium(III) salt with acetylacetone in a solution with a controlled pH.

Materials:

- Samarium(III) chloride hexahydrate ($\text{SmCl}_3 \cdot 6\text{H}_2\text{O}$) or Samarium(III) nitrate hexahydrate ($\text{Sm}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)
- Acetylacetone (2,4-pentanedione)
- Ammonia solution (e.g., 2 M) or sodium hydroxide solution to adjust pH
- Deionized water
- Ethanol or methanol

Procedure:

- Dissolve a stoichiometric amount of the samarium(III) salt in deionized water.
- In a separate beaker, dissolve a slight excess of acetylacetone in ethanol or methanol.
- Slowly add the acetylacetone solution to the samarium salt solution with constant stirring.
- Gradually add the ammonia or sodium hydroxide solution dropwise to the mixture to raise the pH to approximately 6-7, which facilitates the deprotonation of acetylacetone and the formation of the complex. A precipitate will form.
- Continue stirring the mixture for a period to ensure complete reaction.
- Collect the precipitate by vacuum filtration.
- Wash the precipitate with deionized water to remove any unreacted salts, followed by a wash with a small amount of cold ethanol or methanol.

- Dry the product in a desiccator or under vacuum at room temperature to yield the hydrated samarium(III) acetylacetonate.

Physicochemical Characterization

X-ray Crystallography

The definitive structure of samarium(III) acetylacetonate dihydrate has been determined by single-crystal X-ray diffraction.^[1] This technique provides precise information on bond lengths, bond angles, and the coordination environment of the samarium ion.

Spectroscopic Analysis

- Infrared (IR) Spectroscopy: FTIR spectroscopy is a valuable tool for confirming the coordination of the acetylacetonate ligand. The spectrum of **samarium(III) acetylacetonate hydrate** will show characteristic bands for the C=O and C=C stretching vibrations of the coordinated acetylacetonate ligand, typically in the range of 1500-1600 cm⁻¹. The presence of coordinated water molecules will be indicated by a broad absorption band in the region of 3200-3500 cm⁻¹ due to O-H stretching vibrations.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Due to the paramagnetic nature of the Sm(III) ion, the ¹H and ¹³C NMR spectra of samarium(III) acetylacetonate will exhibit significantly broadened signals and large chemical shifts compared to diamagnetic analogues. While challenging to interpret for detailed structural elucidation, paramagnetic NMR can be used to study the magnetic properties of the complex.

Thermal Analysis

- Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC): TGA can be used to determine the number of water molecules of hydration and to study the thermal decomposition of the complex. For a dihydrate, an initial weight loss corresponding to two water molecules would be expected upon heating. At higher temperatures, the complex will decompose, ultimately leaving a residue of samarium oxide (Sm₂O₃). DSC can be used to identify the temperatures of dehydration and decomposition events and to determine whether these processes are endothermic or exothermic. The decomposition of other metal acetylacetones often begins around 180-200°C.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Samarium(III) acetylacetone - Wikipedia [en.wikipedia.org]
- 2. scbt.com [scbt.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Samarium(III) Acetylacetone Hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6596346#samarium-iii-acetylacetone-hydrate-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com